

solubility of acetylene in water at different temperatures

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Compound of Interest

Compound Name: Acetylene-water

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Solubility of Acetylene in Water: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of acetylene in water, presenting quantitative data across various temperatures, detailed experimental protocols for its determination, and a visualization of the experimental workflow. This information is critical for professionals in research and development where acetylene may be used as a reagent or intermediate in aqueous environments.

Data Presentation: Solubility of Acetylene in Water

The solubility of acetylene in water is dependent on temperature. The following table summarizes the mole fraction solubility of acetylene in water at a partial pressure of 1 atm, calculated using the equation provided by Fogg and Gerrard (1991).

Equation for Mole Fraction Solubility (x): $\ln(x) = A + B/T + C * \ln(T) + D*T$

Constants for Acetylene in Water:

- A = -156.51
- B = 8160.2

- $C = 21.403$

- $D = 0$

T is the temperature in Kelvin.

Temperature (°C)	Temperature (K)	Mole Fraction (x)	Solubility (g/100 mL)
1	274.15	0.000751	0.188
5	278.15	0.000673	0.169
10	283.15	0.000589	0.148
15	288.15	0.000520	0.130
20	293.15	0.000463	0.116
25	298.15	0.000415	0.104
30	303.15	0.000375	0.094
40	313.15	0.000313	0.078
50	323.15	0.000267	0.067
60	333.15	0.000231	0.058
70	343.15	0.000203	0.051

Note: The solubility in g/100 mL is calculated from the mole fraction assuming the density of the solution is approximately 1 g/mL. At 15 °C, one liter of water can dissolve approximately 1.1 liters of acetylene under atmospheric pressure[1]. Another source states the solubility in water is 1200 mg/L at 25 °C.

Experimental Protocols

The determination of acetylene solubility in water is typically performed using a volumetric or thermodynamic method. A common approach is the static saturation method, where a known volume of water is brought into equilibrium with acetylene gas at a constant temperature and

pressure. The amount of dissolved gas is then determined by measuring the change in the gas volume.

Apparatus:

A typical apparatus for measuring gas solubility consists of the following components:

- **Equilibrium Vessel:** A thermostatted vessel of a known volume where the solvent (water) and the gas (acetylene) are brought into contact and equilibrium is established. This vessel is often equipped with a magnetic stirrer to facilitate dissolution.
- **Gas Burette:** A calibrated cylinder with a piston used to accurately measure the volume of gas introduced into the equilibrium vessel.
- **Pressure Transducer:** A device to precisely measure the pressure within the system.
- **Temperature Control System:** A water bath or thermostat to maintain a constant temperature in the equilibrium vessel.
- **Vacuum Pump:** To evacuate the apparatus before introducing the gas and solvent.

Procedure:

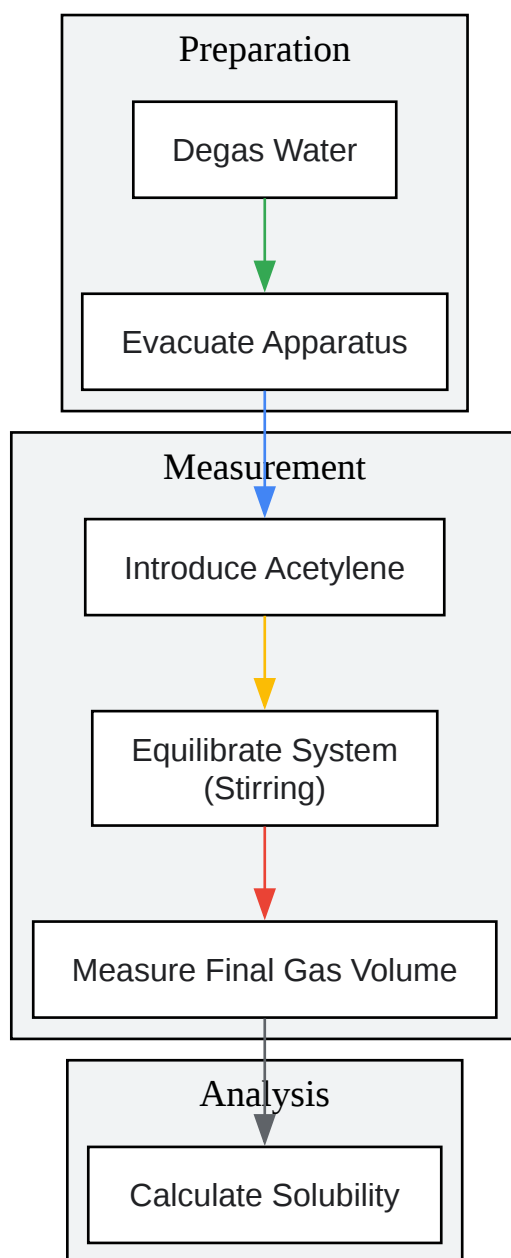
- **Degassing the Solvent:** A known volume of distilled water is placed in the equilibrium vessel. The water is thoroughly degassed to remove any dissolved air. This can be achieved by repeated freeze-pump-thaw cycles under vacuum or by sonication under vacuum.
- **Evacuation of the Apparatus:** The entire apparatus, including the gas lines and the space above the degassed water in the equilibrium vessel, is evacuated using a vacuum pump.
- **Introduction of Acetylene:** A known initial volume of acetylene gas is introduced into the gas burette.
- **Equilibration:** The acetylene gas is then allowed to come into contact with the degassed water in the equilibrium vessel. The mixture is stirred continuously to ensure that equilibrium is reached. The temperature and pressure are constantly monitored.

- **Volume Measurement:** Once the pressure in the system stabilizes, indicating that equilibrium has been reached, the final volume of the gas in the burette is recorded.
- **Calculation:** The amount of acetylene dissolved in the water is calculated from the difference between the initial and final volumes of the gas in the burette, taking into account the vapor pressure of water at the experimental temperature.

A novel and safer method for measuring acetylene solubility involves using a micro-solubility measurement device with a small inner diameter quartz tube containing a very small amount of acetylene.^[2] This "intrinsic safety" approach minimizes the risks associated with handling pressurized acetylene.^[2]

Mandatory Visualization

The following diagram illustrates the logical workflow of a typical experimental procedure for determining the solubility of acetylene in water.



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